

Safety and handling of 2-bromoethyl aryl ethers

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Compound of Interest

Compound Name: 2-(2-Bromo-ethoxy)-1,3-dimethyl-benzene

Cat. No.: B1333573

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I have gathered a significant amount of information from Safety Data Sheets (SDS) and other technical documents regarding the safety, handling, GHS classifications, and physical properties of several 2-bromoethyl aryl ethers and related compounds like 2-phenoxyethyl bromide and 2-bromoethyl ethyl ether. I also found a typical synthesis protocol.

The information is sufficient to create the tables, experimental protocols, and safety workflows as requested. I have quantitative data for physical properties and GHS hazard statements. I also have detailed procedural steps for safe handling, emergency response, and a representative synthesis. I can now proceed to structure this information into the required format. I do not need further search actions at this stage.

An In-depth Technical Guide to the Safety and Handling of 2-Bromoethyl Aryl Ethers

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromoethyl aryl ethers are a class of organic compounds characterized by an aryl group and a 2-bromoethyl group linked by an ether bond. This structure makes them valuable intermediates in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Their utility stems from the reactivity of the bromoethyl moiety, which allows for the introduction of the aryloxyethyl group into larger molecules through nucleophilic substitution reactions. Despite their utility, the handling of these compounds requires a thorough understanding of their potential hazards, which include irritation, toxicity, and reactivity. This

guide provides a comprehensive overview of the safety protocols, handling procedures, and essential data for researchers working with 2-bromoethyl aryl ethers.

Hazard Identification and Classification

2-Bromoethyl aryl ethers are classified as hazardous substances. The primary hazards include skin, eye, and respiratory irritation.^{[2][3]} Some compounds in this class are also flammable or combustible liquids and may be harmful if swallowed.^{[4][5]} Many are also lachrymators, substances that cause tearing.^{[6][7]} It is crucial to consult the specific Safety Data Sheet (SDS) for any particular 2-bromoethyl aryl ether before use.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.^[8] Below is a summary of common classifications for representative compounds.

Compound	GHS Pictograms	Hazard Statements	Signal Word
2-Phenoxyethyl bromide	GHS07	H227: Combustible liquid H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation[2][5]	Warning
2-Bromoethyl ethyl ether	GHS02, GHS07	H225: Highly flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation[9]	Danger
Bis(2-bromoethyl) ether	GHS05, GHS07	H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation[10]	Danger

Physicochemical and Toxicological Data

Quantitative data is essential for a comprehensive risk assessment. The following table summarizes key physical, chemical, and (where available) toxicological properties for common 2-bromoethyl ethers.

Property	2-Phenoxyethyl bromide	2-Bromoethyl ethyl ether	(2-Bromoethyl)benzene
CAS Number	589-10-6[5]	592-55-2[6]	103-63-9[11]
Molecular Formula	C ₈ H ₉ BrO[5]	C ₄ H ₉ BrO[9]	C ₈ H ₉ Br[11]
Molecular Weight	201.06 g/mol	153.02 g/mol [9]	185.06 g/mol [11]
Appearance	Colorless Liquid[5]	Colorless Liquid[9]	Clear Colorless to Light Yellow Liquid
Boiling Point	144 °C @ 40 mmHg[3]	125-127 °C	210-212 °C
Melting Point	33.5 - 34 °C[3]	N/A	-56 °C
Flash Point	65 °C / 149 °F	34 °C / 93.2 °F	85 °C / 185 °F
Toxicity	Toxicological properties have not been fully investigated.[3] Harmful if swallowed. [7]	May cause toxic effects if inhaled or absorbed through skin.[9][12]	Harmful if swallowed. [7]

Safe Handling and Storage

Due to the identified hazards, strict safety protocols must be followed when handling and storing 2-bromoethyl aryl ethers.

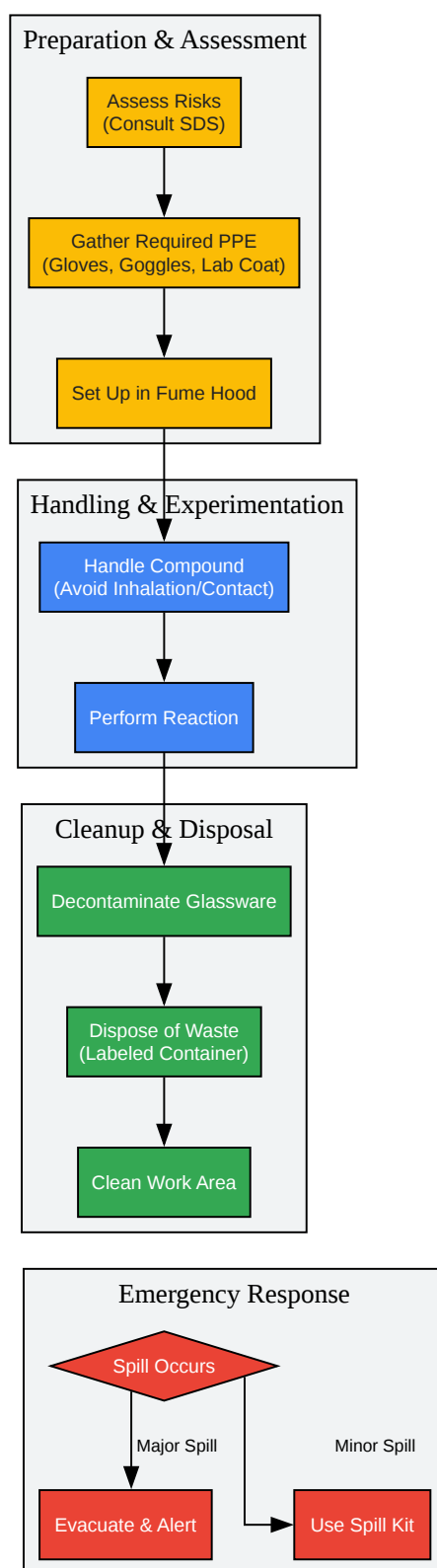
Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and PPE, is essential for minimizing exposure.[13][14]

- Engineering Controls: Always handle 2-bromoethyl aryl ethers in a well-ventilated area, preferably inside a certified chemical fume hood to minimize inhalation of vapors.[15][16]

Use explosion-proof ventilation and electrical equipment for highly flammable ethers.[4]

- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[15][16]
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[5][15]
Ensure gloves are inspected before use and changed periodically.
 - Respiratory Protection: If working outside a fume hood or if vapor concentrations are high, a NIOSH-approved respirator with appropriate cartridges is necessary.[16]



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Caption: General workflow for safely handling 2-bromoethyl aryl ethers.

Storage Requirements

Proper storage is critical to maintain chemical stability and prevent accidents.

- Store containers in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[4\]](#)[\[17\]](#)
- Keep containers tightly closed to prevent moisture contamination and evaporation.[\[15\]](#)[\[17\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.[\[12\]](#)[\[15\]](#)

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of a representative 2-bromoethyl aryl ether and procedures for managing spills.

Synthesis Protocol: Williamson Ether Synthesis of 2-Phenoxyethyl bromide

The Williamson ether synthesis is a common and reliable method for preparing ethers.[\[18\]](#) This protocol is adapted from general procedures for SN2 reactions involving phenoxides and alkyl halides.

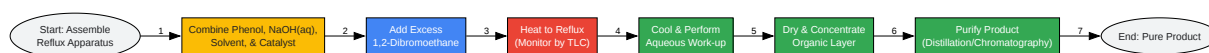
Reagents and Equipment:

- Phenol
- 1,2-Dibromoethane (excess)
- Sodium hydroxide (NaOH)
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide)
- Solvent (e.g., Dichloromethane or Toluene)
- Round-bottom flask with reflux condenser

- Magnetic stirrer and heat source
- Separatory funnel
- Rotary evaporator

Procedure:

- Setup: Assemble the reflux apparatus in a chemical fume hood.
- Reaction Mixture: To the round-bottom flask, add the solvent, phenol, phase-transfer catalyst, and an aqueous solution of sodium hydroxide.
- Addition of Alkyl Halide: While stirring vigorously, add a stoichiometric excess of 1,2-dibromoethane to the mixture.
- Reflux: Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitor by TLC).
- Work-up: Cool the reaction to room temperature. Transfer the mixture to a separatory funnel and wash with water to remove the base and catalyst. Wash with a dilute NaOH solution to remove any unreacted phenol, followed by a final wash with brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by vacuum distillation or column chromatography to obtain pure 2-phenoxyethyl bromide.



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Caption: Workflow for the synthesis of 2-phenoxyethyl bromide.

Emergency and Spill Procedures

Prompt and correct response to a spill is crucial to mitigate hazards.[19]

Minor Spill (in a fume hood):

- Alert: Alert personnel in the immediate area.
- Contain: Absorb the spill with an inert material like vermiculite, dry sand, or a chemical absorbent pad.[4]
- Neutralize/Collect: Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste.[4]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste container according to institutional and local regulations.[17]

Major Spill (outside a fume hood) or Personal Exposure:

- Evacuate: Immediately evacuate the area and alert others.[20] If a fire hazard exists, remove all ignition sources.[17]
- Isolate: Close the doors to the laboratory to contain the vapors.
- Seek Help: Contact your institution's emergency response team (e.g., EH&S) and report the incident.[19]
- Personal Decontamination:
 - Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes and remove contaminated clothing.[6][21] Seek medical attention.[6]
 - Eye Contact: Flush eyes with an eyewash station for at least 15 minutes, holding eyelids open.[6][21] Seek immediate medical attention.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[6]

Reactivity and Hazardous Decomposition

Understanding the reactivity of 2-bromoethyl aryl ethers is key to preventing hazardous situations.

- **Reactivity:** As ethers, they can form salts with strong acids.[12] They are generally inert but can react violently with strong oxidizing agents.[12] The C-Br bond is susceptible to nucleophilic attack, which is the basis of their synthetic utility. They are also alkylating agents, a class of compounds that requires careful handling due to potential health risks.[13]
- **Conditions to Avoid:** Avoid heat, flames, sparks, and static discharge.[6]
- **Hazardous Decomposition Products:** Upon combustion or thermal decomposition, these compounds may release toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr) gas.[4][17]

Conclusion

2-Bromoethyl aryl ethers are important chemical building blocks, but they pose significant health and safety risks that demand respect and careful management. Adherence to the guidelines outlined in this document—including thorough risk assessment, consistent use of engineering controls and PPE, and strict adherence to safe handling and emergency protocols—is paramount for the protection of all laboratory personnel. Always prioritize safety by consulting the specific SDS before beginning any new experimental work.

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